

2-Fluorophenyl isothiocyanate physical and chemical properties

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Compound of Interest

Compound Name: 2-Fluorophenyl isothiocyanate

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An In-depth Technical Guide to 2-Fluorophenyl isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Fluorophenyl isothiocyanate**, a key building block in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visualizations to support its application in the laboratory and beyond.

Core Physical and Chemical Properties

2-Fluorophenyl isothiocyanate is a halogenated organic compound that serves as a versatile reagent in the synthesis of various biologically active molecules. Its physical state is a liquid, appearing as a clear colorless to yellow or orange substance.^[1]

Property	Value	Source
CAS Number	38985-64-7	[2] [3] [4] [5]
Molecular Formula	C7H4FNS	[3]
Molecular Weight	153.18 g/mol	[2] [3] [4]
InChI Key	OAGDRIUTLPDSMJ-UHFFFAOYSA-N	[2]
SMILES String	<chem>Fc1ccccc1N=C=S</chem>	[2]
EC Number	254-237-1	[2] [5]
MDL Number	MFCD00004800	[2]

Property	Value	Source
Physical Form	Liquid	[1] [2]
Appearance	Clear colorless to yellow or orange	[1]
Density	1.248 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.6254	[2]
Flash Point	97 °C (206.6 °F) - closed cup	[2]
Assay	≥96.0% (GC), 98%	[1] [2]
Identification	Conforms (FTIR)	[1]

Experimental Protocols

The synthesis of **2-Fluorophenyl isothiocyanate** can be achieved through several methods. Below are detailed protocols for common laboratory-scale and industrial-scale preparations.

This method is favored for laboratory-scale synthesis as it avoids the direct handling of highly toxic phosgene gas.[\[6\]](#) It involves the reaction of 2-fluoroaniline with triphosgene.

Materials:

- 2-fluoroaniline
- Triphosgene
- Anhydrous dichloromethane (DCM)
- Triethylamine (TEA) or other suitable base
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon manifold)
- Magnetic stirrer and heating mantle

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser under an inert atmosphere (N₂ or Ar), dissolve 2-fluoroaniline in anhydrous DCM.
- Cool the solution to 0 °C using an ice bath.
- In a separate flask, prepare a solution of triphosgene in anhydrous DCM.
- Slowly add the triphosgene solution to the stirred 2-fluoroaniline solution via the dropping funnel over a period of 30-60 minutes.
- After the addition is complete, slowly add triethylamine to the reaction mixture to act as a base.
- Allow the reaction to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is typically filtered to remove any precipitated salts.
- The filtrate is then concentrated under reduced pressure.

- The crude product is purified by vacuum distillation to yield pure **2-Fluorophenyl isothiocyanate**.

Note: This reaction must be performed in a well-ventilated fume hood due to the hazardous nature of the reagents.

This method is often used for larger-scale industrial production and involves the thermal decomposition of azomethines in the presence of isocyanate precursors.^[6]

Materials:

- 2-fluoroaniline
- An appropriate aldehyde or ketone to form the azomethine (Schiff base)
- Isocyanate precursor
- High-temperature reaction vessel
- Distillation apparatus

Procedure:

- Synthesize the azomethine (Schiff base) by reacting 2-fluoroaniline with an appropriate aldehyde or ketone, typically with removal of water.
- In a high-temperature reactor, the purified azomethine is heated in the presence of an isocyanate precursor.
- The thermal decomposition and interchange reaction occur at elevated temperatures to form **2-Fluorophenyl isothiocyanate**.
- The product is isolated from the reaction mixture, typically by distillation under reduced pressure.

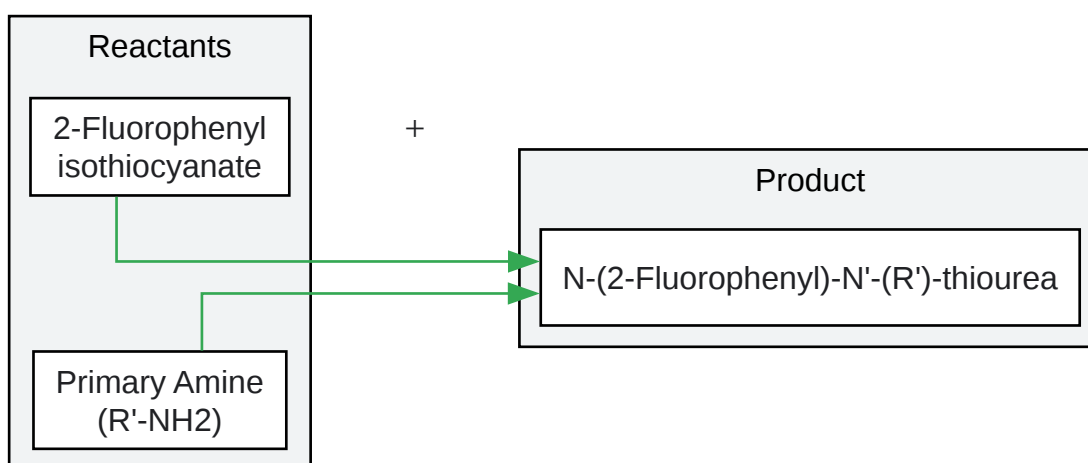
Note: This method requires specialized high-temperature equipment and careful control of byproducts.^[6]

Chemical Reactivity and Applications

The isothiocyanate functional group ($-N=C=S$) is highly electrophilic at the central carbon atom, making it susceptible to nucleophilic attack. This reactivity is the basis for its primary application in the synthesis of thiourea derivatives.

A common application is the synthesis of acylthiosemicarbazides.

2-Fluorophenyl isothiocyanate readily reacts with primary amines to form N,N'-disubstituted thioureas. This reaction is fundamental to its use as a building block in medicinal chemistry for creating molecules with potential biological activity.

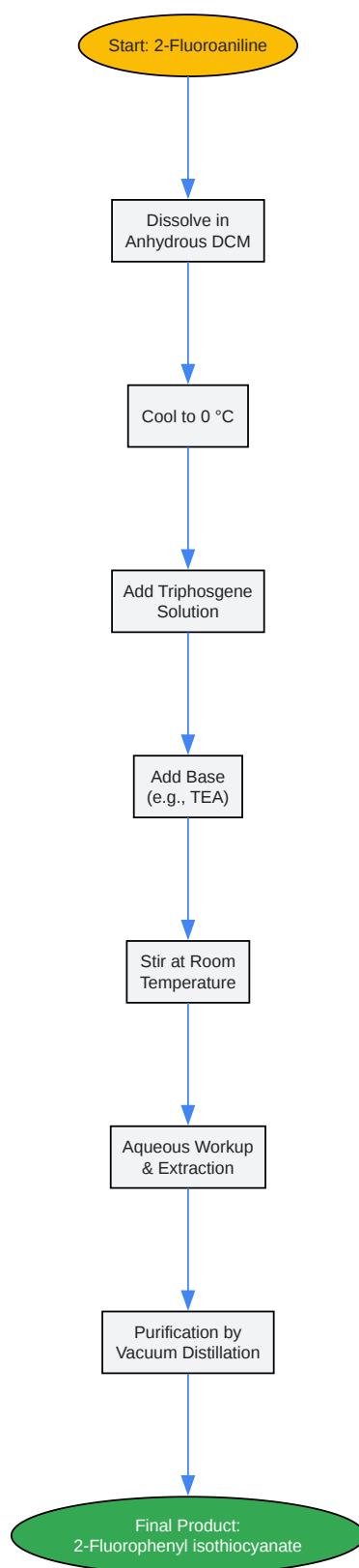


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Caption: Reaction of **2-Fluorophenyl isothiocyanate** with a primary amine.

Visualized Synthesis Workflow

The following diagram illustrates a generalized workflow for the laboratory synthesis of **2-Fluorophenyl isothiocyanate** from 2-fluoroaniline.



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Caption: Laboratory synthesis workflow for **2-Fluorophenyl isothiocyanate**.

Safety and Handling

2-Fluorophenyl isothiocyanate is a hazardous chemical and must be handled with appropriate safety precautions.

Hazard Class	Category
Skin Corrosion/Irritation	1B
Serious Eye Damage/Eye Irritation	1
Specific target organ toxicity, single exposure (Respiratory tract irritation)	3

Source:[2][7]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][7]
- H335: May cause respiratory irritation.[2][7]

Precautionary Statements: Users should adhere to the precautionary statements outlined in the safety data sheet (SDS), including wearing appropriate personal protective equipment (PPE) such as faceshields, gloves, and goggles.[2] All handling should be conducted in a well-ventilated area or fume hood.

Storage: Store in a combustible, corrosive hazardous materials area.[2] The material is moisture-sensitive.[8]

Conclusion

2-Fluorophenyl isothiocyanate is a valuable reagent in organic and medicinal chemistry, primarily utilized for its ability to form thiourea derivatives. This guide provides essential physical, chemical, and safety data to enable its effective and safe use in a research and development setting. The detailed experimental protocols and visualized reaction pathways offer a practical resource for scientists engaged in synthetic chemistry.

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